

MES Buffer: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *MES hydrate*

Cat. No.: *B3418628*

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Introduction

2-(N-morpholino)ethanesulfonic acid, commonly known as MES, is a zwitterionic buffer that is widely utilized in biochemistry, molecular biology, and the pharmaceutical industry. As one of the original "Good's buffers," developed to provide stable pH environments for biological research, MES is valued for its effectiveness in the acidic to neutral pH range, minimal interaction with biological molecules and metal ions, and transparency to ultraviolet light. This guide provides an in-depth technical overview of MES buffer, including its effective pH range, physicochemical properties, detailed experimental protocols, and key applications relevant to research and drug development.

Physicochemical Properties of MES Buffer

The utility of MES as a buffer is dictated by its pKa, the pH at which the acidic and basic forms of the buffer are in equal concentration. The effective buffering range for any buffer is generally considered to be its $pK_a \pm 1$ pH unit.

Property	Value	Reference(s)
Chemical Formula	C ₆ H ₁₃ NO ₄ S	
Molecular Weight	195.24 g/mol	
pKa (at 20-25°C)	6.1 - 6.15	
Effective pH Range	5.5 - 6.7	
Temperature Dependence (dpKa/dT)	-0.011 pH units/°C	
UV Absorbance	Minimal	
Metal Ion Binding	Weak binding with Ca ²⁺ , Mg ²⁺ , Mn ²⁺ ; Negligible with Cu ²⁺	
Solubility in Water (at 0°C)	~0.65 M	

Experimental Protocols

Preparation of 0.5 M MES Buffer Stock Solution (pH 6.0)

This protocol describes the preparation of a 1 L stock solution of 0.5 M MES buffer at pH 6.0.

Materials:

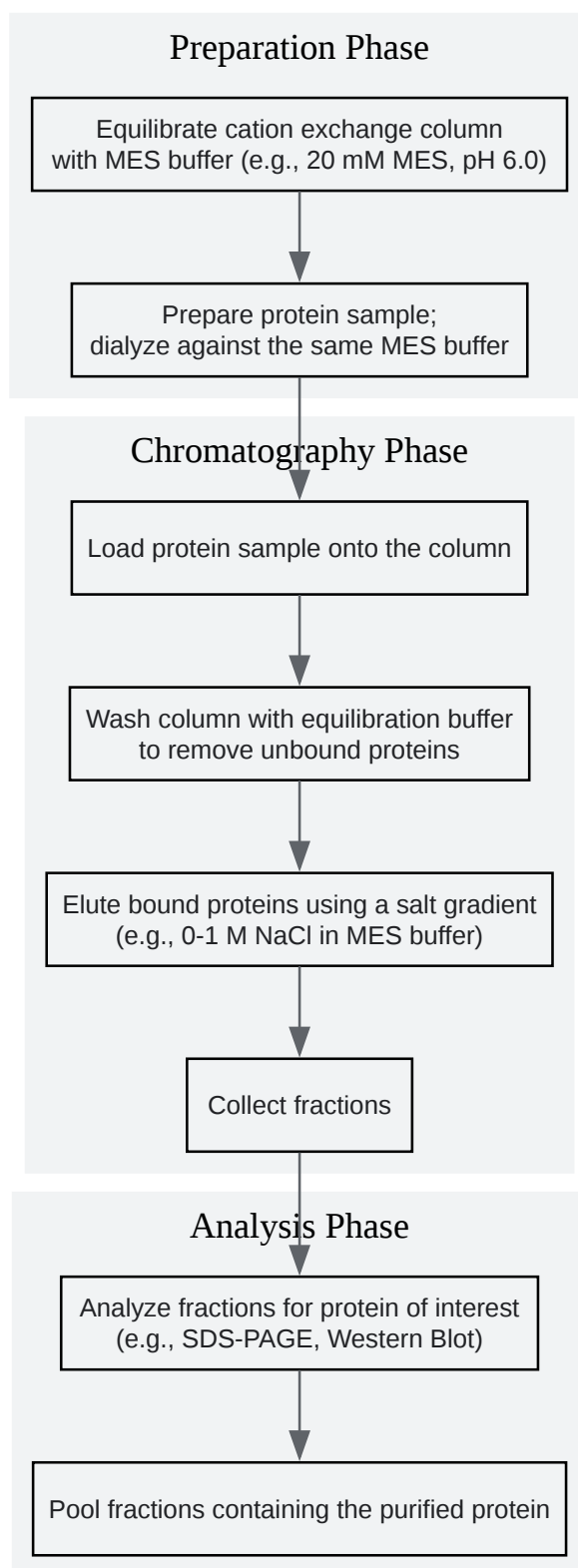
- MES free acid (MW: 195.24 g/mol)
- Deionized water (dH₂O)
- 10 N Sodium Hydroxide (NaOH)
- Calibrated pH meter
- Stir plate and stir bar
- Graduated cylinders and a 1 L volumetric flask

Procedure:

- Add approximately 800 mL of dH₂O to a beaker.
- Weigh out 97.62 g of MES free acid and add it to the beaker with stirring.
- Allow the MES to dissolve completely. The initial pH of the solution will be acidic.
- Slowly add 10 N NaOH while monitoring the pH with a calibrated pH meter.
- Continue adding NaOH until the pH of the solution reaches 6.0.
- Transfer the solution to a 1 L volumetric flask.
- Add dH₂O to bring the final volume to 1 L.
- For sterile applications, the solution can be filter-sterilized using a 0.22 µm filter. Autoclaving is generally not recommended as it can cause degradation and a slight yellowing of the solution.
- Store the buffer at 4°C, where it is stable for several months.

General Workflow for Protein Purification using Cation Exchange Chromatography with MES Buffer

MES is an ideal buffer for cation exchange chromatography due to its anionic nature, which prevents it from interacting with the stationary phase.



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Caption: Workflow for cation exchange chromatography using MES buffer.

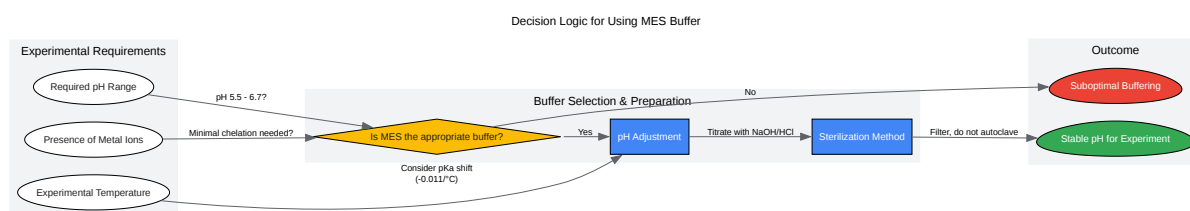
Applications in Research and Drug Development

MES buffer's properties make it suitable for a wide range of applications:

- **Biochemical Assays:** Its minimal interference with enzymes and low UV absorbance make it an excellent choice for enzyme kinetics studies and other biochemical assays.
- **Electrophoresis:** MES is commonly used as a running buffer in SDS-PAGE for the separation of small proteins.
- **Cell Culture:** It is used in some cell culture media for mammalian and plant cells, as it is not metabolized by cells.
- **Protein Purification:** As demonstrated above, MES is a valuable buffer for various chromatography techniques, including cation exchange and gel filtration chromatography.
- **Pharmaceutical Formulations:** In drug development, MES can be used in formulation studies to assess the stability of drugs at specific pH values.
- **Toxicity Studies:** Its biocompatibility makes it a suitable medium for many in vitro toxicity assays.

Logical Relationships and Key Considerations

The selection and preparation of MES buffer require careful consideration of several factors to ensure experimental success.



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Caption: Decision-making flowchart for the use of MES buffer.

Conclusion

MES buffer is an indispensable tool for researchers and professionals in drug development, offering a stable and reliable buffering system within the pH range of 5.5 to 6.7. Its advantageous properties, including low UV absorbance, minimal metal ion chelation, and chemical stability, ensure its suitability for a wide array of sensitive biological and biochemical applications. By following standardized protocols and considering the effects of temperature on its pKa, researchers can effectively leverage MES buffer to achieve reproducible and accurate experimental outcomes.

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